

# A Comprehensive Technical Guide to the Physical Properties of Tetraoctylammonium Chloride

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## Compound of Interest

Compound Name: *Tetraoctylammonium chloride*

Cat. No.: *B1589587*

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Introduction: **Tetraoctylammonium chloride** (TOACl) is a quaternary ammonium salt with the chemical formula  $C_{32}H_{68}ClN$ .<sup>[1]</sup> It is recognized for its utility as a phase-transfer catalyst, which facilitates reactions between substances located in different immiscible phases, a crucial function in various organic synthesis processes.<sup>[1]</sup> Its hydrophobic nature, owing to the four long-chain octyl groups, makes it valuable in the chemical and pharmaceutical industries for enhancing the solubility of organic compounds and in the formulation of surfactants and emulsifiers.<sup>[1]</sup> This document provides a detailed overview of its key physical properties, supported by experimental methodologies and logical workflow visualizations.

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Tetraoctylammonium chloride** are summarized below. These properties are essential for its handling, application in experimental settings, and for safety considerations.

Property	Value	Source(s)
IUPAC Name	tetraoctylazanium chloride	[2]
CAS Number	3125-07-3	[1][2][3][4]
Molecular Formula	C <sub>32</sub> H <sub>68</sub> ClN	[1][2][3]
Molecular Weight	502.34 g/mol	[1][2][3][4]
Appearance	Colorless solid; White crystal/powder	[1][3][5]
Form	Crystals	
Melting Point	50 - 54 °C	[1][3]
Boiling Point	Not Applicable / No data available	[3]
Solubility	Data not explicitly quantified in sources. Its hydrophobic nature suggests solubility in organic solvents, while its salt character may confer some aqueous solubility. It is noted to enhance the solubility of organic compounds in aqueous solutions.[1]	[1]
Purity (Assay)	≥97% (by titration)	[1]
PubChem ID	11996614	[1][2]

## Experimental Protocols: Determination of Melting Point

The melting point is a critical parameter for confirming the identity and purity of a crystalline solid. Below is a standard methodology for its determination using a digital melting point apparatus.

Objective: To determine the melting point range of a solid sample of **Tetraoctylammonium chloride**.

Materials:

- **Tetraoctylammonium chloride** sample
- Capillary tubes (sealed at one end)
- Digital melting point apparatus
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **Tetraoctylammonium chloride** sample is completely dry. If necessary, dry under a vacuum. Gently crush a small amount of the crystals into a fine powder using a mortar and pestle.
- Capillary Tube Loading: Tap the open end of a capillary tube into the powdered sample to pack a small amount of the powder into the tube. The packed sample height should be approximately 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating and Observation:
  - Set the apparatus to heat at a rapid rate initially to approach the expected melting point (e.g., to ~45 °C).
  - Once the temperature is within 5-10 °C of the expected melting point (50-54 °C), reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium.
  - Carefully observe the sample through the magnifying lens.

- Data Recording:
  - Record the temperature at which the first drop of liquid appears. This is the lower limit of the melting range.
  - Record the temperature at which the last solid crystal melts completely. This is the upper limit of the melting range.
- Purity Assessment: A sharp melting range (typically  $\leq 2\text{ }^{\circ}\text{C}$ ) is indicative of a pure substance. A broad melting range often suggests the presence of impurities.

## Visualizations: Workflows and Relationships

### Logical Workflow for Chemical Substance Characterization

The following diagram illustrates a standard workflow for the physical and chemical characterization of a substance like **Tetraoctylammonium chloride**, from sample reception to data analysis.

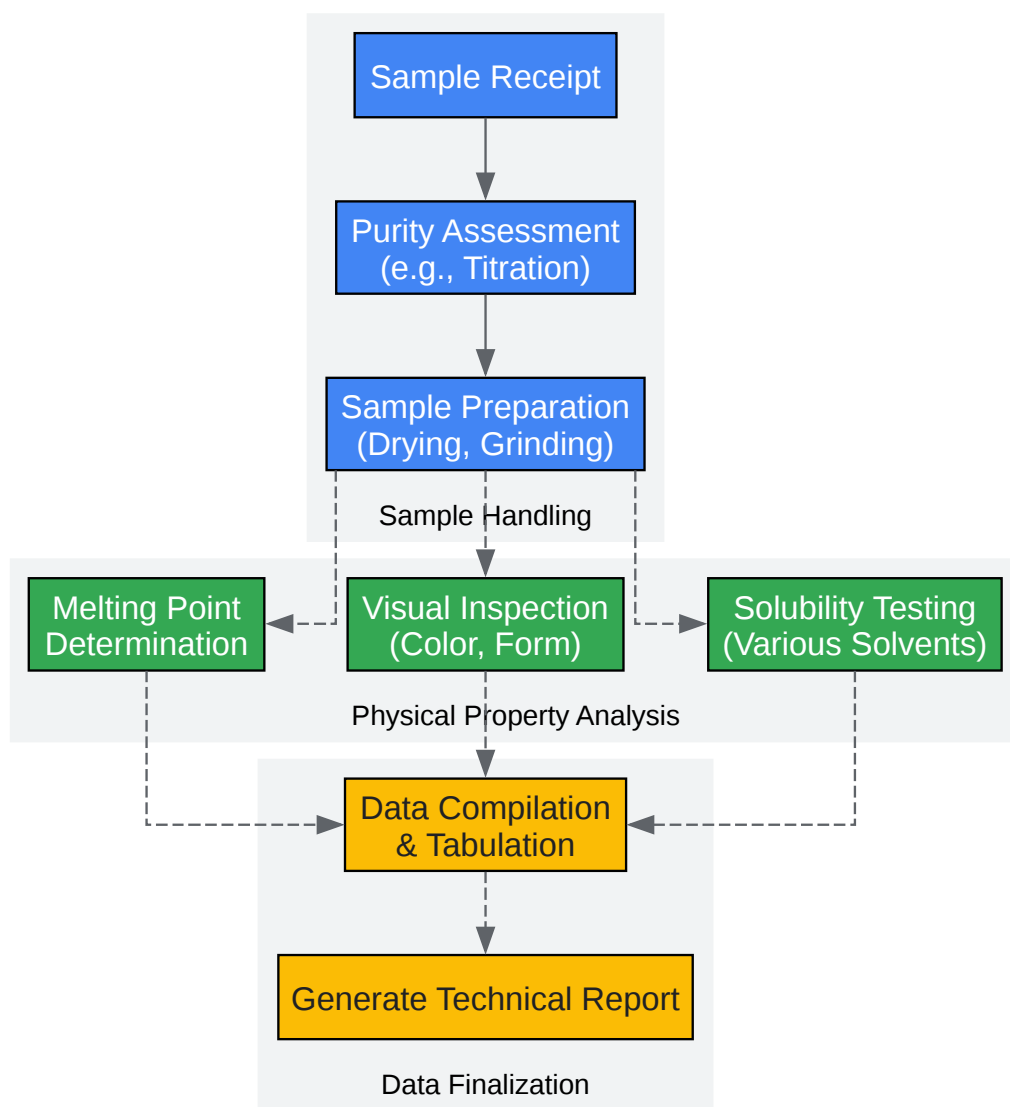


Figure 1: Workflow for Physical & Chemical Characterization

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Caption: Workflow for Physical & Chemical Characterization.

## Logical Relationship of Applications

This diagram shows how the core properties of **Tetraoctylammonium chloride** lead to its diverse applications.

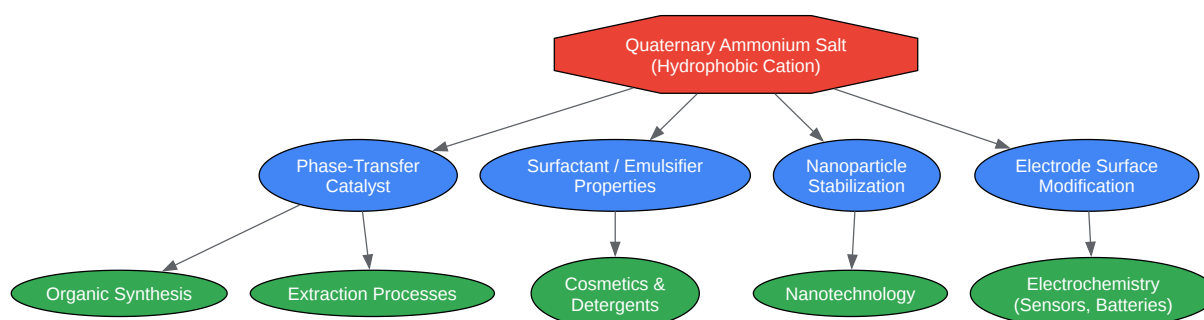


Figure 2: Relationship of Properties to Applications

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Caption: Relationship of Properties to Applications.

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